

# Measuring Reactive Oxygen Species in Cells Treated with Biatractylolide: Application Notes and Protocols

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## Compound of Interest

Compound Name: **Biatractylolide**

Cat. No.: **B12411930**

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## Introduction

Reactive oxygen species (ROS) are highly reactive molecules and free radicals derived from molecular oxygen. While they play crucial roles in cellular signaling and homeostasis, excessive ROS production leads to oxidative stress, a state implicated in the pathogenesis of numerous diseases, including neurodegenerative disorders and cancer.<sup>[1][2]</sup> **Biatractylolide**, a sesquiterpene compound isolated from the Chinese medicinal plant *Atractylodes macrocephala*, has demonstrated neuroprotective effects, in part by mitigating oxidative stress.<sup>[3][4][5]</sup> In vitro studies have shown that **Biatractylolide** can reduce the production of ROS in neuronal cell lines.

These application notes provide detailed protocols for measuring total cellular and mitochondrial ROS levels in cells treated with **Biatractylolide**. The methodologies described utilize common fluorescent probes, 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA) and MitoSOX Red, to quantitatively assess the antioxidant potential of **Biatractylolide**.

## Data Presentation

The following tables summarize quantitative data from studies investigating the effect of **Biatractylolide** on ROS production in different cell lines. The data is presented as the relative

fluorescence intensity, which is proportional to the level of ROS.

Table 1: Effect of **Biatractylolide** on A $\beta$ <sub>25–35</sub>-Induced ROS Production in PC12 Cells

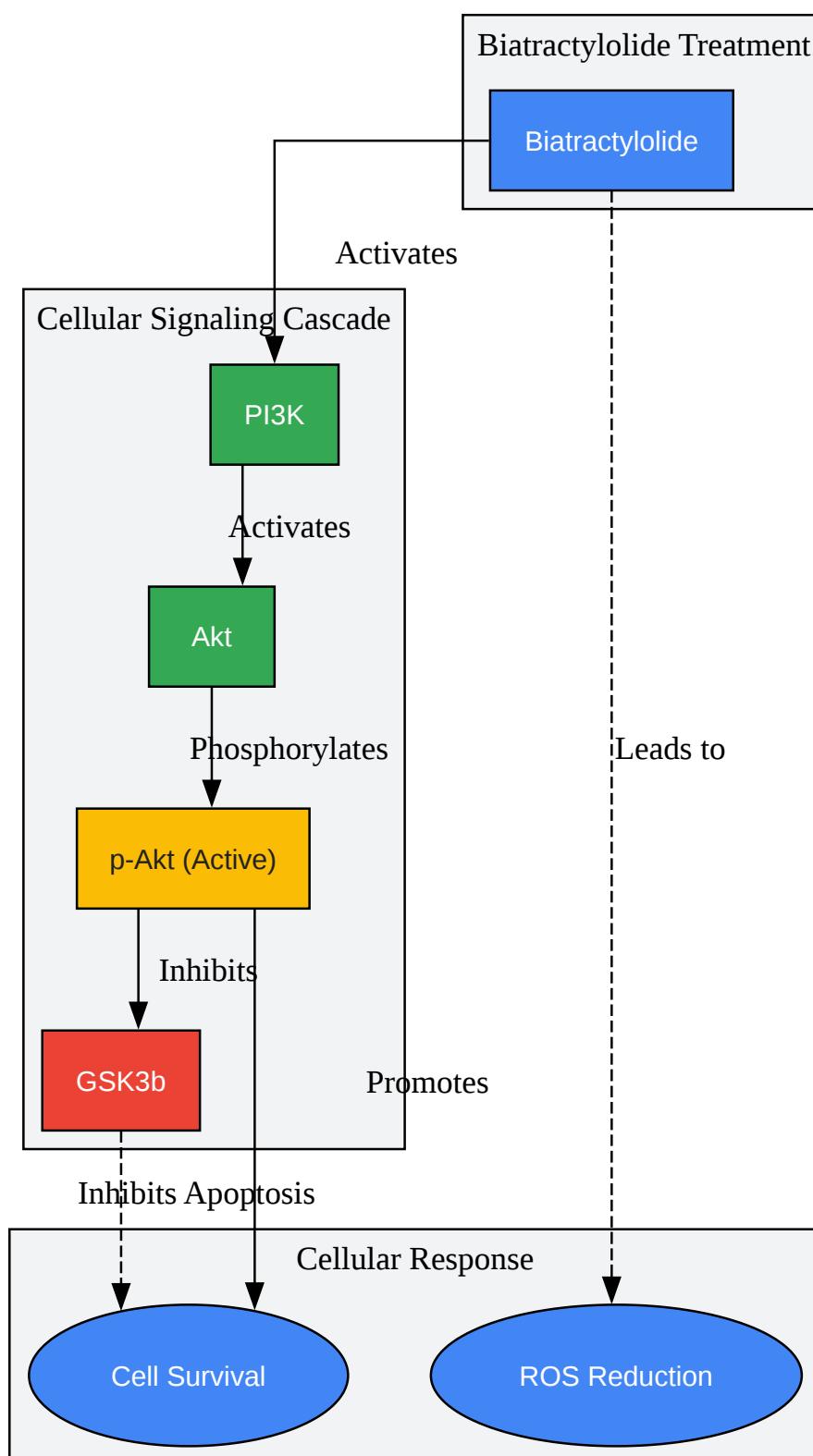
Treatment Group	Concentration ( $\mu$ M)	Relative Fluorescence Intensity of ROS (%)
Control	-	100.0 $\pm$ 0.0
A $\beta$ <sub>25–35</sub>	20	>200 (exact value not specified)
A $\beta$ <sub>25–35</sub> + Biatractylolide	5	149.5 $\pm$ 4.5
A $\beta$ <sub>25–35</sub> + Biatractylolide	10	118.5 $\pm$ 2.5
A $\beta$ <sub>25–35</sub> + Biatractylolide	20	112.5 $\pm$ 6.5

Table 2: Effect of **Biatractylolide** on A $\beta$ <sub>25–35</sub>-Induced ROS Production in SH-SY5Y Cells

Treatment Group	Concentration ( $\mu$ M)	Relative Fluorescence Intensity of ROS (%)
Control	-	100.0 $\pm$ 0.0
A $\beta$ <sub>25–35</sub>	20	>200 (exact value not specified)
A $\beta$ <sub>25–35</sub> + Biatractylolide	5	174.5 $\pm$ 4.5
A $\beta$ <sub>25–35</sub> + Biatractylolide	10	139.0 $\pm$ 1.0
A $\beta$ <sub>25–35</sub> + Biatractylolide	20	119.0 $\pm$ 2.0

## Signaling Pathway

**Biatractylolide** has been shown to exert its neuroprotective effects through the modulation of the PI3K-Akt-GSK3 $\beta$  signaling pathway. This pathway is crucial for cell survival and is implicated in the cellular response to oxidative stress.





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## References

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